

Synthesis and Purification of Desacetyl Triflusal-¹³C₆: An In-depth Technical Guide

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Compound of Interest

Compound Name: Desacetyl Triflusal-¹³C₆

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and purification of Desacetyl Triflusal-¹³C₆, an isotopically labeled metabolite of the antiplatelet drug Triflusal. The stable isotope-labeled standard is crucial for metabolic studies, pharmacokinetic research, and as an internal standard in quantitative bioanalysis by mass spectrometry. This document outlines a plausible synthetic route, detailed experimental protocols, and robust purification strategies, supported by quantitative data and workflow visualizations.

Introduction

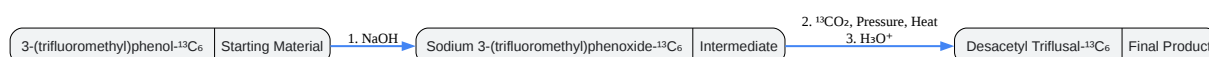
Desacetyl Triflusal, chemically known as 2-hydroxy-4-(trifluoromethyl)benzoic acid, is the primary active metabolite of Triflusal. The incorporation of six ¹³C atoms into the benzene ring provides a stable isotopic label, creating Desacetyl Triflusal-¹³C₆. This labeled analog is an invaluable tool in drug metabolism and pharmacokinetic (DMPK) studies, allowing for precise differentiation and quantification of the metabolite from its unlabeled, endogenous counterparts.

This guide details a synthetic approach based on the Kolbe-Schmitt reaction, a well-established method for the carboxylation of phenols. The purification protocol focuses on

recrystallization and High-Performance Liquid Chromatography (HPLC) to ensure high purity of the final product.

Synthetic Pathway

The proposed synthesis of Desacetyl Triflusal- $^{13}\text{C}_6$ involves a two-step process commencing with the commercially available 3-(trifluoromethyl)phenol- $^{13}\text{C}_6$. The key transformation is the regioselective carboxylation of the $^{13}\text{C}_6$ -labeled phenol using $^{13}\text{CO}_2$ via the Kolbe-Schmitt reaction to yield the desired 2-hydroxy-4-(trifluoromethyl)benzoic acid- $^{13}\text{C}_6$.



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Caption: Synthetic pathway for Desacetyl Triflusal- $^{13}\text{C}_6$.

Experimental Protocols

Synthesis of 2-hydroxy-4-(trifluoromethyl)benzoic acid- $^{13}\text{C}_6$ (Desacetyl Triflusal- $^{13}\text{C}_6$)

Materials:

- 3-(trifluoromethyl)phenol- $^{13}\text{C}_6$
- Sodium hydroxide (NaOH)
- $^{13}\text{CO}_2$ gas (99 atom % ^{13}C)
- Hydrochloric acid (HCl), concentrated
- Anhydrous ethanol
- High-pressure autoclave

Procedure:

- **Formation of Sodium Phenoxide:** In a flame-dried, round-bottom flask under an inert atmosphere (e.g., argon), dissolve 3-(trifluoromethyl)phenol- $^{13}\text{C}_6$ in anhydrous ethanol. Add an equimolar amount of sodium hydroxide pellets and stir the mixture at room temperature until the NaOH is completely dissolved, forming the sodium phenoxide salt.
- **Solvent Removal:** Remove the ethanol under reduced pressure using a rotary evaporator to obtain the dry sodium 3-(trifluoromethyl)phenoxide- $^{13}\text{C}_6$ as a solid.
- **Carboxylation (Kolbe-Schmitt Reaction):** Transfer the dried phenoxide to a high-pressure autoclave. Seal the reactor and pressurize with $^{13}\text{CO}_2$ gas to approximately 100 atm. Heat the autoclave to 120-140 °C and maintain this temperature and pressure with stirring for 6-8 hours.
- **Work-up and Acidification:** After cooling the reactor to room temperature, cautiously vent the excess $^{13}\text{CO}_2$. Dissolve the solid reaction mixture in water. Acidify the aqueous solution to a pH of approximately 2 by the slow addition of concentrated hydrochloric acid. This will precipitate the crude Desacetyl Triflusal- $^{13}\text{C}_6$.
- **Isolation:** Collect the precipitated solid by vacuum filtration, wash with cold water to remove inorganic salts, and dry under vacuum.

Purification of Desacetyl Triflusal- $^{13}\text{C}_6$

Method 1: Recrystallization

- **Solvent Selection:** Water is a suitable solvent for the recrystallization of benzoic acid derivatives due to the significant difference in solubility at high and low temperatures.
- **Procedure:**
 - Place the crude Desacetyl Triflusal- $^{13}\text{C}_6$ in an Erlenmeyer flask.
 - Add a minimal amount of hot deionized water and heat the mixture on a hot plate until the solid completely dissolves.
 - If colored impurities are present, a small amount of activated charcoal can be added, and the solution can be hot filtered.

- Allow the solution to cool slowly to room temperature. Crystal formation should be observed.
- To maximize the yield, place the flask in an ice bath for 30 minutes to complete the crystallization.
- Collect the purified crystals by vacuum filtration, wash with a small amount of ice-cold water, and dry under vacuum.

Method 2: Preparative High-Performance Liquid Chromatography (Prep-HPLC)

For higher purity, preparative HPLC can be employed.

- Column: A C18 reverse-phase column is suitable for the separation of this aromatic acid.
- Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid or trifluoroacetic acid is a common mobile phase system.
- Detection: UV detection at a wavelength corresponding to the absorbance maximum of the compound (e.g., ~280-300 nm).
- Procedure: Dissolve the crude product in a minimal amount of the mobile phase and inject it onto the preparative HPLC system. Collect the fractions corresponding to the main product peak. Combine the pure fractions and remove the solvent under reduced pressure to yield the purified Desacetyl Triflusal-¹³C₆.

Data Presentation

The following tables summarize the expected quantitative data for the synthesis and purification of Desacetyl Triflusal-¹³C₆.

Table 1: Synthesis Reaction Parameters and Expected Yield

Parameter	Value
Starting Material	3-(trifluoromethyl)phenol- ¹³ C ₆
Key Reagents	NaOH, ¹³ CO ₂
Reaction Temperature	120-140 °C
Reaction Pressure	~100 atm
Reaction Time	6-8 hours
Expected Crude Yield	60-75%

Table 2: Purification and Purity Analysis

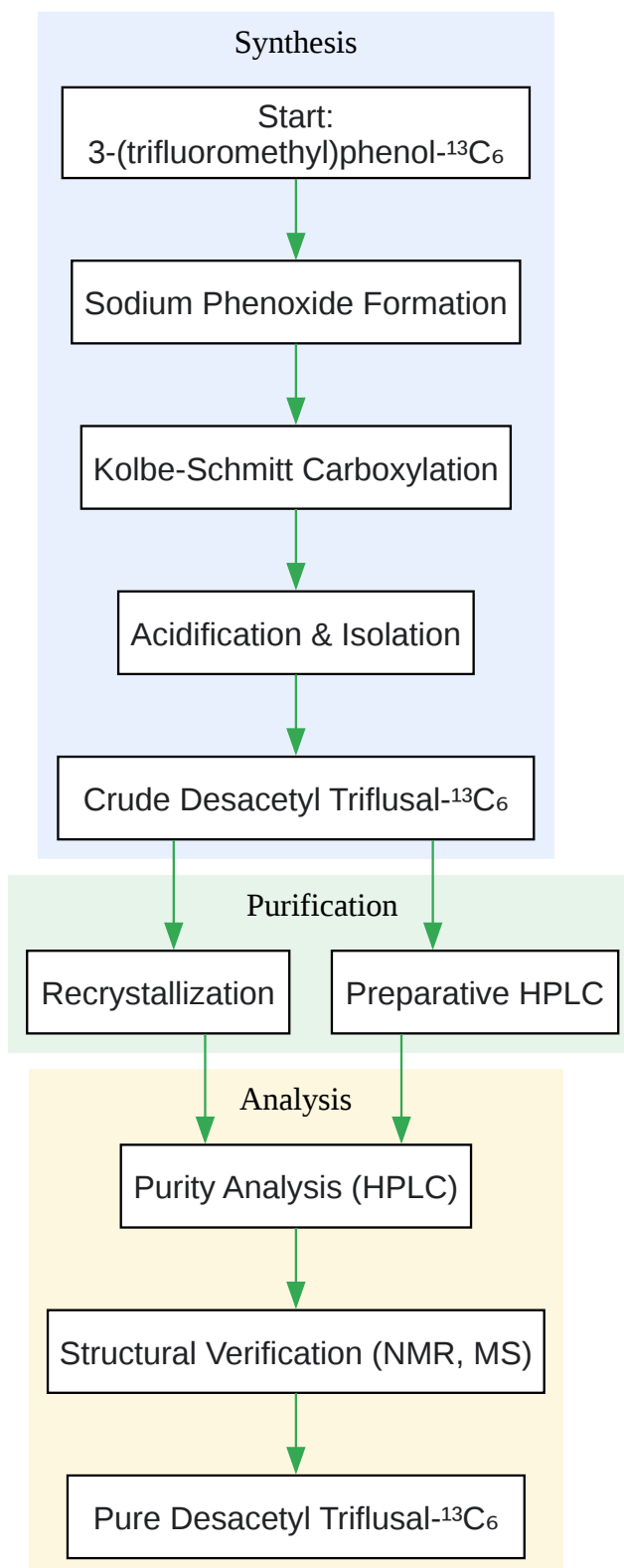
Purification Method	Expected Recovery	Final Purity (by HPLC)
Recrystallization	70-85%	>98%
Preparative HPLC	50-70%	>99.5%

Table 3: Analytical Characterization Data

Analysis Technique	Expected Result
¹ H NMR	Spectrum consistent with the structure of 2-hydroxy-4-(trifluoromethyl)benzoic acid, with coupling patterns reflecting the ¹³ C-labeling.
¹³ C NMR	Enriched signals for the six aromatic carbons, confirming the ¹³ C ₆ -labeling.
Mass Spectrometry	Molecular ion peak corresponding to the mass of C ₈ H ₅ F ₃ O ₃ with six ¹³ C atoms.
HPLC Purity	Single major peak with >99% purity.

Workflow and Logical Relationships

The overall workflow for the synthesis and purification of Desacetyl Triflusal- $^{13}\text{C}_6$ is depicted in the following diagram.



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Caption: Overall workflow for synthesis and purification.

Conclusion

This technical guide provides a detailed and practical framework for the synthesis and purification of Desacetyl Triflusal- $^{13}\text{C}_6$. The outlined Kolbe-Schmitt reaction offers a direct route to this valuable isotopically labeled standard. The described purification methods, particularly preparative HPLC, are capable of yielding a final product with the high purity required for demanding applications in drug development and clinical research. The successful synthesis of Desacetyl Triflusal- $^{13}\text{C}_6$ will facilitate more accurate and reliable bioanalytical studies of Triflusal and its metabolism.

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